

Biological Activity of Substituted Isoquinoline Carboxylic Acids: A Technical Guide

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Compound of Interest

Compound Name: *1-methoxyisoquinoline-6-carboxylic acid*

CAS No.: *1368050-12-7*

Cat. No.: *B6285592*

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Executive Summary: The Privileged Scaffold

Substituted isoquinoline carboxylic acids represent a "privileged scaffold" in medicinal chemistry—a molecular framework capable of providing ligands for diverse biological targets. While historically overshadowed by their quinoline counterparts, recent FDA approvals (e.g., Roxadustat) have validated the isoquinoline-3-carboxamide core as a potent modulator of the Hypoxia-Inducible Factor (HIF) pathway.

This guide dissects the biological activity, structure-activity relationships (SAR), and synthetic methodologies for this class, moving beyond basic descriptions to provide actionable, field-proven insights for scaffold optimization.

Core Case Study: HIF-Prolyl Hydroxylase (PHD) Inhibition

The most commercially and clinically significant application of substituted isoquinoline carboxylic acids is the inhibition of HIF-Prolyl Hydroxylase Domain (PHD) enzymes. This

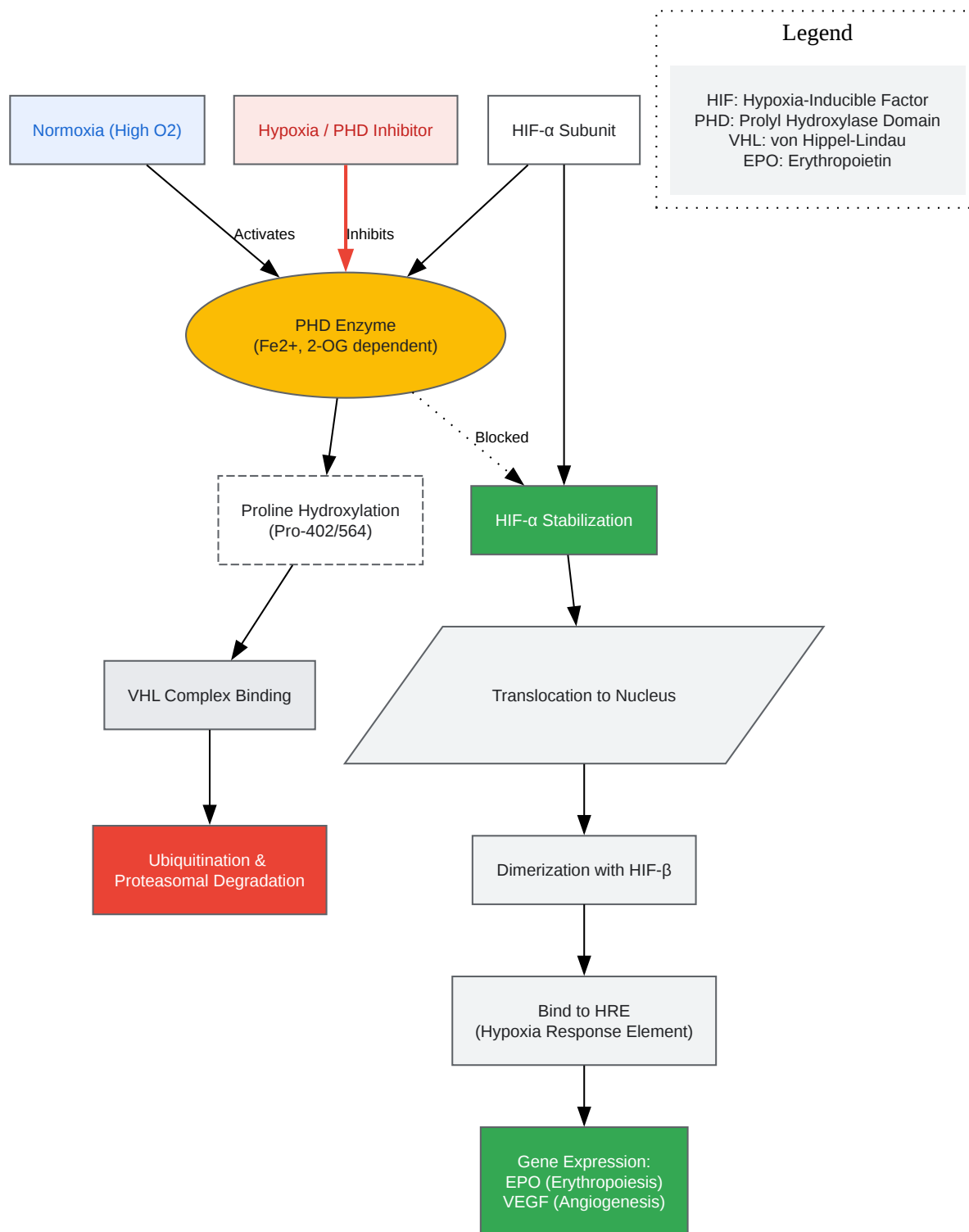
mechanism treats anemia in Chronic Kidney Disease (CKD) by stabilizing HIF- α , thereby stimulating endogenous erythropoietin (EPO) production.[\[1\]](#)

Mechanism of Action: The 2-Oxoglutarate Mimicry

The core pharmacophore acts as a competitive inhibitor of 2-oxoglutarate (2-OG), the co-substrate for PHD enzymes.

- **Bidentate Chelation:** The nitrogen of the isoquinoline ring (or amide nitrogen) and the oxygen of the adjacent hydroxyl/carbonyl group form a bidentate chelate with the active site Iron (Fe^{2+}).
- **Salt Bridge Formation:** The carboxylic acid tail (often a glycine moiety attached via an amide bond) extends to form a salt bridge with an arginine residue (e.g., Arg383 in PHD2) at the active site entrance.

DOT Diagram: HIF-PHD Inhibition Pathway



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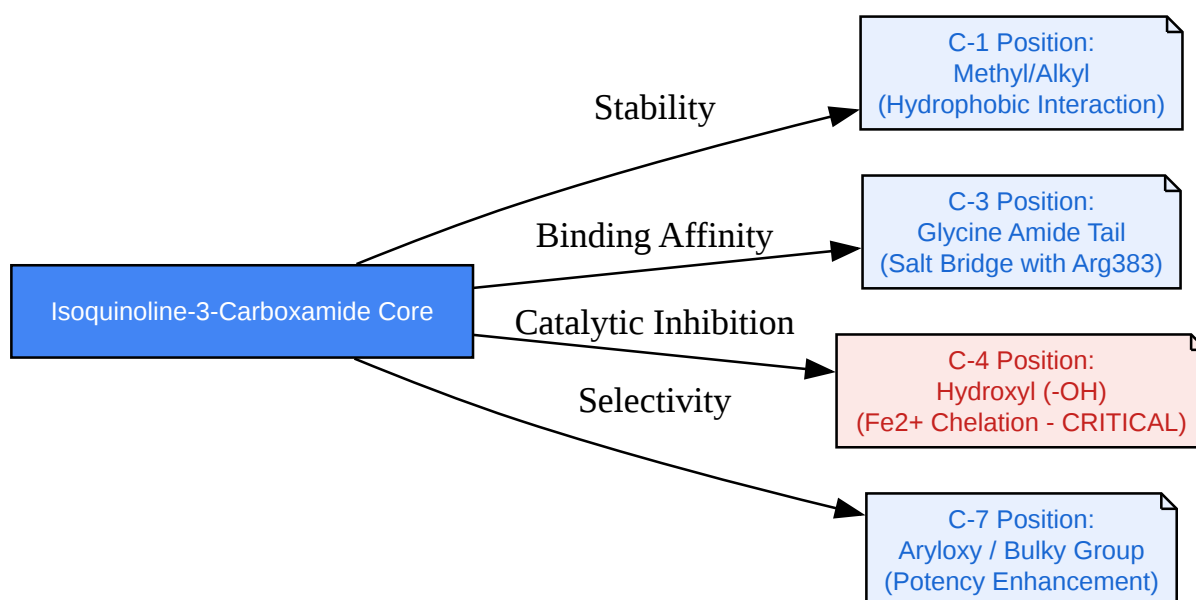
Caption: Mechanism of HIF- α stabilization via PHD inhibition.[2][3] Inhibitors block the degradation pathway, triggering EPO transcription.[4]

Structure-Activity Relationship (SAR) Analysis

The efficacy of Roxadustat (FG-4592), a 4-hydroxyisoquinoline-3-carboxamide, illustrates the critical SAR features.

Position	Substituent	Role in Biological Activity
C-1	Methyl (-CH ₃)	Increases lipophilicity and metabolic stability; fills hydrophobic pocket in PHD active site.
C-3	Carbonyl-Glycine	The amide linker provides correct spacing; the terminal carboxylic acid forms a critical salt bridge with Arg383.
C-4	Hydroxyl (-OH)	Essential for bidentate chelation of the active site Fe ²⁺ . Removal abolishes activity.
C-7	Phenoxy (-OPh)	Extends into a hydrophobic pocket; significantly enhances potency compared to unsubstituted analogs.
N-2	Isoquinoline N	Participates in metal coordination; must be positioned relative to C-4 OH.

DOT Diagram: SAR Map of Isoquinoline Core



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Caption: Pharmacophore analysis of 4-hydroxyisoquinoline-3-carboxamide derivatives for PHD inhibition.

Experimental Protocols

Synthesis of 4-Hydroxyisoquinoline-3-Carboxamide Core

Causality: This protocol utilizes an intramolecular cyclization strategy.^[5] The choice of n-butyl glyoxylate allows for the formation of the critical C-4 hydroxyl group and C-3 ester in a single step.

Step-by-Step Methodology:

- Phthalimide Formation: React substituted phthalic anhydride with glycine in refluxing toluene (Dean-Stark trap) to form the phthalimido-acetic acid.
- Acid Chloride Activation: Convert the acid to acid chloride using thionyl chloride () and catalytic DMF.
- Gabriel-Colman Rearrangement (Key Step):

- Treat the phthalimido-acetyl chloride with sodium methoxide (NaOMe) in methanol.
- Mechanism:[2][6] The base induces rearrangement to form the 4-hydroxy-1-oxo-1,2-dihydroisoquinoline-3-carboxylate.
- Validation: Monitor disappearance of starting material by TLC (EtOAc/Hexane 1:1). Product should stain deep purple with FeCl_3 (indicative of enolic OH).
- Aromatization/Substitution: Alkylation at C-1 (if starting from homophthalic systems) or tautomerization adjustments.
- Amidation: React the C-3 ester with glycine methyl ester using standard coupling agents (EDCI/HOBt) to install the "tail."
- Hydrolysis: Saponify the terminal ester (LiOH, THF/ H_2O) to yield the free carboxylic acid active drug.

In Vitro HIF-PHD2 Inhibition Assay

Trustworthiness: This assay uses a fluorescence polarization (FP) readout, which is less prone to interference than colorimetric iron-chelation assays.

- Reagents: Recombinant human PHD2 catalytic domain, HIF-1 α peptide (fluorescein-labeled), 2-oxoglutarate, Fe(II) sulfate, Ascorbate.
- Reaction Mix: Combine 20 nM PHD2, 50 nM HIF-peptide, 10 μM Fe(II), and 100 μM Ascorbate in Tris buffer (pH 7.5).
- Compound Addition: Add test compounds (dissolved in DMSO) in a 10-point dose-response series.
- Initiation: Start reaction by adding 2-oxoglutarate (10 μM).
- Incubation: 60 minutes at 30°C.
- Detection: Measure fluorescence polarization. Displacement of the HIF peptide or inhibition of hydroxylation (detected by antibody binding to hydroxy-proline) indicates activity.

- Control: Roxadustat (positive control, $IC_{50} \approx 0.5 - 1.0 \mu M$).

Emerging Therapeutic Frontiers

While anemia is the established indication, recent data highlights two emerging areas for this scaffold.

Oncology: Thiosemicarbazone Derivatives

Isoquinoline-1-carboxylic acid derivatives modified into thiosemicarbazones (e.g., HCT-13) exhibit potent anticancer activity.

- Mechanism: These compounds act as "ionophores," shuttling Copper (Cu) into cancer cells. The Copper-complex generates Reactive Oxygen Species (ROS) and inhibits DNA replication.
- Data: HCT-13 shows IC_{50} values in the low nanomolar range (5-50 nM) against pancreatic and lung cancer cell lines, significantly more potent than the parent carboxylic acid.

Metabolic Disease: PPAR γ /PTP-1B Dual Modulators

Substituted 1,2,3,4-tetrahydroisoquinoline-3-carboxylic acids (e.g., Compound 13jE) have been identified as dual modulators.

- Target: Peroxisome Proliferator-Activated Receptor gamma (PPAR γ) partial agonist + Protein Tyrosine Phosphatase 1B (PTP-1B) inhibitor.^[7]
- Effect: Improves insulin sensitivity without the weight gain associated with full PPAR γ agonists (thiazolidinediones).

Quantitative Data Summary

Compound Class	Primary Target	Key Derivative	Potency (IC50/EC50)	Biological Outcome
4-OH-Isoquinoline-3-carboxamide	HIF-PHD Enzymes	Roxadustat	0.5 - 1.0 μ M (Enzyme)	Increased Erythropoietin (Hb rise)
Isoquinoline Thiosemicarbazone	Cu-Dependent Cytotoxicity	HCT-13	5 - 50 nM (Cellular)	Cancer cell apoptosis (ROS mediated)
THIQ-3-Carboxylic Acid	PPAR γ / PTP-1B	Compound 13jE	EC50 = 85 nM (PPAR γ)	Hypoglycemic effect (Diabetes)
Isoquinoline-1-carboxamide	Cancer Cell Viability	Compound 2	~5 - 10 μ M (HeLa)	Cytotoxicity

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